

A Technical Guide to the Density of N-Cyclopentylaniline

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Compound of Interest

Compound Name: *N-Cyclopentylaniline*

CAS No.: 40649-26-1

Cat. No.: B1267050

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the density of **N-Cyclopentylaniline**, a crucial physical property for various applications in research and development. This document outlines the established density value, details the experimental protocols for its determination, and presents the information in a clear and accessible format for laboratory professionals.

Physical Properties of N-Cyclopentylaniline

N-Cyclopentylaniline (CAS: 40649-26-1) is an organic compound with the molecular formula $C_{11}H_{15}N$. It is a secondary amine consisting of a cyclopentyl group and a phenyl group attached to a nitrogen atom. Accurate knowledge of its physical properties is essential for its use as a chemical intermediate in the synthesis of pharmaceuticals and other complex organic molecules.

Quantitative Data

The density and other key physical properties of **N-Cyclopentylaniline** are summarized in the table below for easy reference.

Property	Value	Units
Density	1.049	g/cm ³ [1][2]
Molecular Weight	161.24	g/mol
Boiling Point	274.4	°C at 760 mmHg[1]
Flash Point	124	°C[1]

Experimental Determination of Density

The density of a liquid, such as **N-Cyclopentylaniline**, can be determined with high precision using several established laboratory methods. The choice of method may depend on the required accuracy, sample volume, and available equipment. Below are detailed protocols for three common and reliable methods.

Method 1: The Pycnometer Method

This gravimetric method is highly accurate and relies on the precise measurement of the mass of a known volume of the liquid.

2.1.1 Materials and Equipment

- Pycnometer (a glass flask with a specific volume and a ground-glass stopper with a capillary)
- Analytical balance (accurate to at least 0.1 mg)
- **N-Cyclopentylaniline** sample
- Distilled water (for calibration)
- Acetone or other suitable solvent (for cleaning)
- Thermostatically controlled water bath

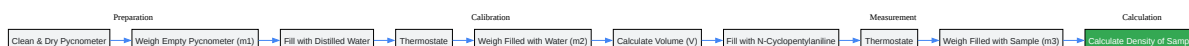
- Lint-free tissue

2.1.2 Experimental Protocol

- **Cleaning and Drying:** Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and then with distilled water. Ensure the pycnometer is completely dry by placing it in an oven or rinsing with a volatile solvent and allowing it to air dry.
- **Mass of Empty Pycnometer:** Accurately weigh the clean, dry pycnometer with its stopper on an analytical balance. Record this mass as m_1 .
- **Pycnometer Calibration (Determination of Volume):**
 - Fill the pycnometer with distilled water of a known temperature.
 - Insert the stopper, ensuring that excess water escapes through the capillary, and that no air bubbles are trapped inside.
 - Place the filled pycnometer in a thermostatically controlled water bath set to a specific temperature (e.g., 20°C or 25°C) until it reaches thermal equilibrium.
 - Carefully dry the exterior of the pycnometer with a lint-free tissue.
 - Weigh the pycnometer filled with water and record the mass as m_2 .
 - Calculate the volume of the pycnometer (V) using the formula: $V = (m_2 - m_1) / \rho_{\text{water}}$ (where ρ_{water} is the density of water at the measurement temperature).
- **Density Determination of **N-Cyclopentylaniline**:**
 - Empty and dry the pycnometer as in step 1.
 - Fill the pycnometer with the **N-Cyclopentylaniline** sample.
 - Insert the stopper, removing excess liquid and air bubbles.
 - Thermostate the filled pycnometer to the same temperature used for calibration.

- Dry the exterior and weigh the pycnometer filled with the sample. Record this mass as m_3 .
- Calculation: Calculate the density of **N-Cyclopentylaniline** (ρ_{sample}) using the following formula: $\rho_{\text{sample}} = (m_3 - m_1) / V$

2.1.3 Workflow Diagram



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Caption: Workflow for density determination using the pycnometer method.

Method 2: The Hydrometer Method

This method is based on Archimedes' principle and provides a rapid, direct reading of the liquid's density or specific gravity.

2.2.1 Materials and Equipment

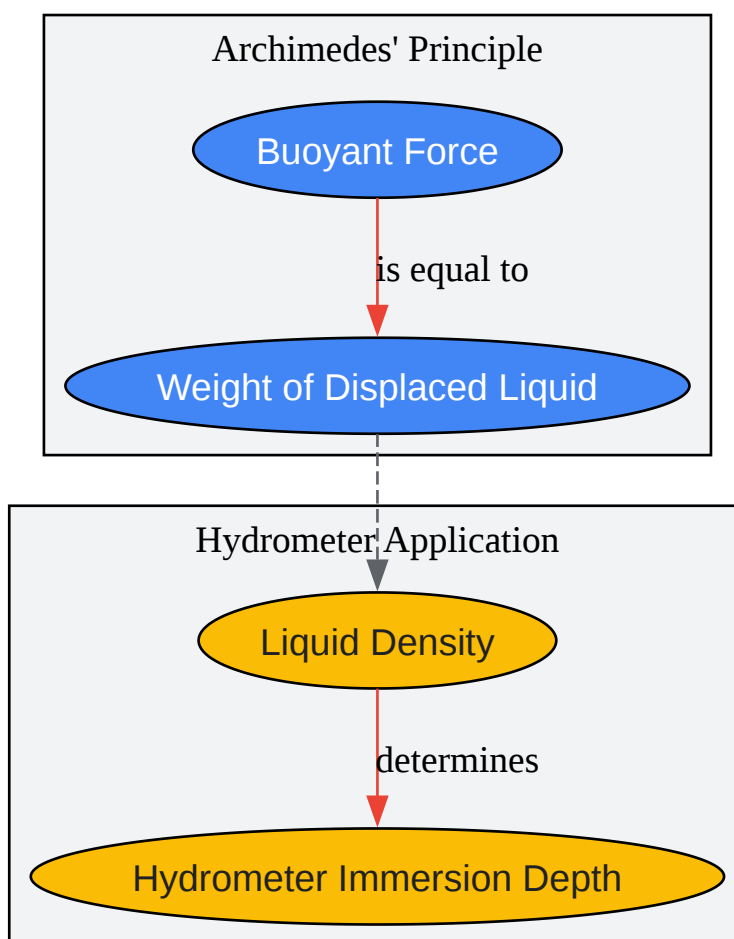
- Hydrometer calibrated for the expected density range of **N-Cyclopentylaniline**
- Hydrometer cylinder (a tall, clear cylinder)
- Thermometer
- **N-Cyclopentylaniline** sample

2.2.2 Experimental Protocol

- Sample Preparation: Pour the **N-Cyclopentylaniline** sample into a clean, dry hydrometer cylinder. Ensure there is enough liquid to allow the hydrometer to float freely without touching the bottom or sides.

- **Temperature Measurement:** Measure and record the temperature of the **N-Cyclopentylaniline** sample. Density is temperature-dependent, so this is a critical parameter.
- **Hydrometer Immersion:** Gently lower the hydrometer into the liquid. Spin it slowly to dislodge any air bubbles that may adhere to its surface.
- **Reading:** Allow the hydrometer to come to rest and float freely. Read the density value from the scale at the point where the surface of the liquid intersects the hydrometer stem. The reading should be taken at the bottom of the meniscus.
- **Temperature Correction:** If the measurement temperature differs from the hydrometer's calibration temperature (usually stated on the instrument), a temperature correction may be necessary using standard correction tables for the substance or a general correction formula if one is available.

2.2.3 Logical Relationship Diagram



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Caption: The principle behind the hydrometer method for density measurement.

Method 3: Oscillating U-tube Densitometer

This is a modern, highly accurate, and rapid instrumental method that requires only a small sample volume.

2.3.1 Principle A U-shaped borosilicate glass tube is electronically excited to oscillate at its natural frequency. This frequency is dependent on the mass of the tube. When the tube is filled with a sample, the total mass changes, which in turn alters the oscillation frequency. The instrument measures the period of oscillation and relates it to the density of the sample.

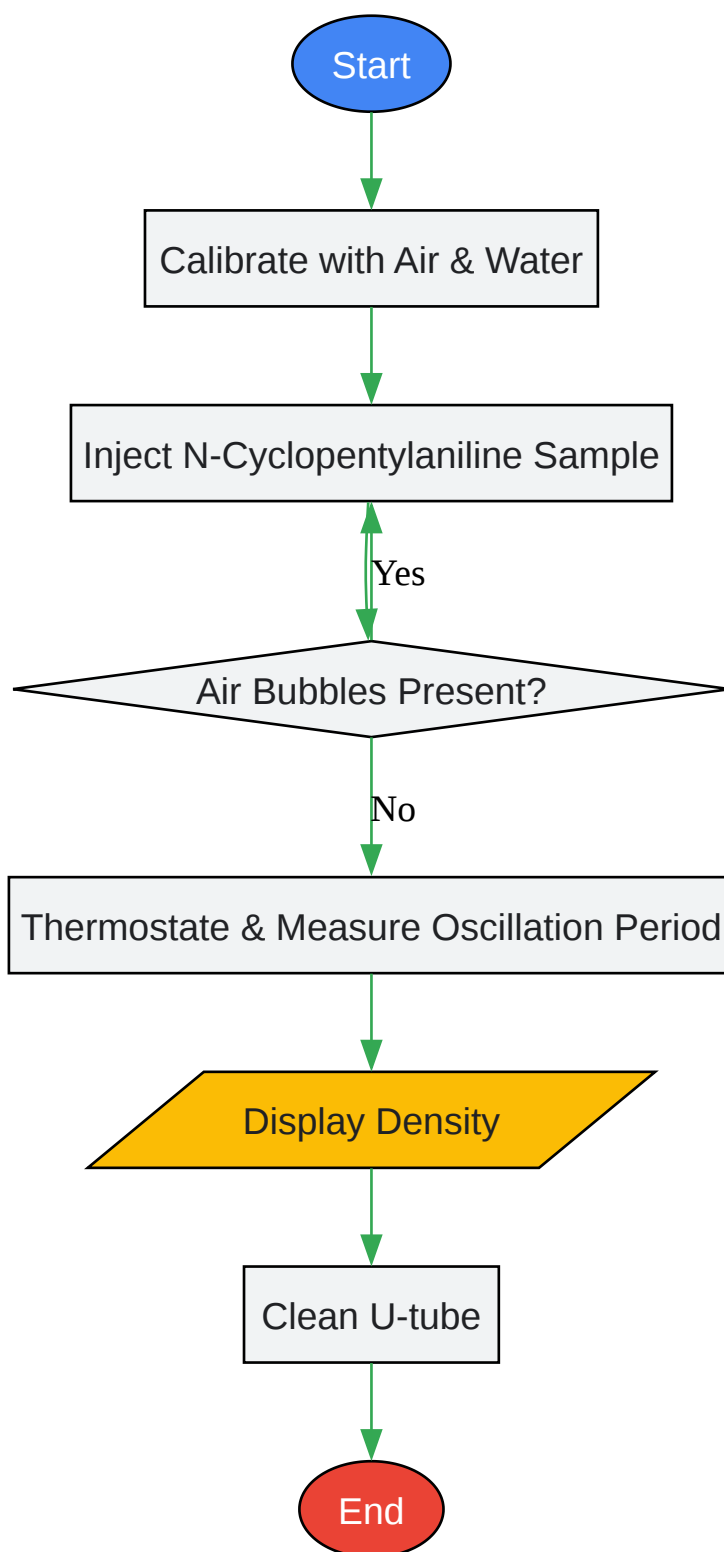
2.3.2 Materials and Equipment

- Digital densitometer with an oscillating U-tube
- Syringes for sample injection
- **N-Cyclopentylaniline** sample
- High-purity water and air for calibration
- Waste container

2.3.3 Experimental Protocol

- **Instrument Calibration:** Calibrate the densitometer according to the manufacturer's instructions. This typically involves measuring the oscillation periods of the empty (air-filled) and water-filled U-tube at a controlled temperature. The instrument's software uses these values to determine calibration constants.
- **Sample Injection:** Inject the **N-Cyclopentylaniline** sample into the U-tube using a syringe. Ensure that the tube is completely filled and that there are no air bubbles present, as they will significantly affect the results.
- **Measurement:** The instrument will automatically thermostate the sample to the set temperature and measure the period of oscillation.
- **Density Reading:** The densitometer's software calculates and displays the density of the sample directly, often to four or five decimal places.
- **Cleaning:** After the measurement, flush the U-tube with an appropriate solvent to remove the sample, followed by a final rinse and drying with air.

2.3.4 Experimental Workflow Diagram



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Caption: Workflow for using an oscillating U-tube digital densitometer.

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References

- [1. rudolphresearch.com](http://1.rudolphresearch.com) [rudolphresearch.com]
- [2. Oscillating U-tube - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
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